

CAS number 513-77-9 properties and uses

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Compound of Interest

Compound Name: *Barium carbonate, CP*

Cat. No.: *B147902*

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An In-depth Technical Guide to Barium Carbonate (CAS No. 513-77-9)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Barium carbonate, identified by CAS number 513-77-9, is an inorganic compound with the chemical formula BaCO_3 .^[1] It is a white, odorless, and tasteless powder that occurs naturally as the mineral witherite.^{[2][3]} While insoluble in water, it is soluble in most acids, with the notable exception of sulfuric acid.^{[4][5]} This compound is one of the most significant barium compounds in commercial use, serving as a key precursor for the synthesis of other barium-containing materials and finding extensive application across various industries.^{[1][6]}

Physicochemical Properties

Barium carbonate is a dense, white powder.^[2] Its fundamental physical and chemical characteristics are summarized below.

Table 1: General Physicochemical Properties of Barium Carbonate

Property	Value	Source(s)
CAS Number	513-77-9	[7]
Molecular Formula	BaCO ₃	[1]
Molecular Weight	197.34 g/mol	[4] [8]
Appearance	White crystalline powder/solid	[4] [9]
Density	4.275 - 4.43 g/cm ³	[4] [8]
Melting Point	811 °C (1,492 °F; 1,084 K) (Polymorphic transformation)	[1]
Boiling Point	1,450 °C (2,640 °F; 1,720 K) (Decomposes from 1,360 °C)	[1] [2]
Refractive Index (n _D)	1.676	[1]
Hardness (Mohs)	3.50	[10]

Solubility

Barium carbonate is poorly soluble in water, a key characteristic influencing its applications and handling.[\[1\]](#)[\[11\]](#) Its solubility is slightly affected by temperature and significantly by the presence of acids or carbon dioxide-infused water.[\[4\]](#)[\[12\]](#)

Table 2: Solubility of Barium Carbonate

Solvent	Solubility	Temperature	Source(s)
Water	16 mg/L	8.8 °C	[1]
22 mg/L	18 °C	[1]	
24 mg/L	20 °C	[1]	
Acids (HCl, HNO ₃ , Acetic Acid)	Soluble (decomposes)	Ambient	[2] [4]
Sulfuric Acid	Insoluble	Ambient	[4]
Ammonium Chloride/Nitrate Solutions	Soluble	Ambient	[4] [12]
Carbon Dioxide-Water	Slightly Soluble (1:1000)	Ambient	[4] [12]
Alcohol	Soluble	Ambient	[10]

Thermal Properties and Crystal Structure

Barium carbonate undergoes phase transitions at elevated temperatures before decomposing.

[\[12\]](#)[\[13\]](#) It initially exists in an orthorhombic crystal structure, similar to aragonite.[\[13\]](#)[\[14\]](#)

Table 3: Thermal and Structural Properties of Barium Carbonate

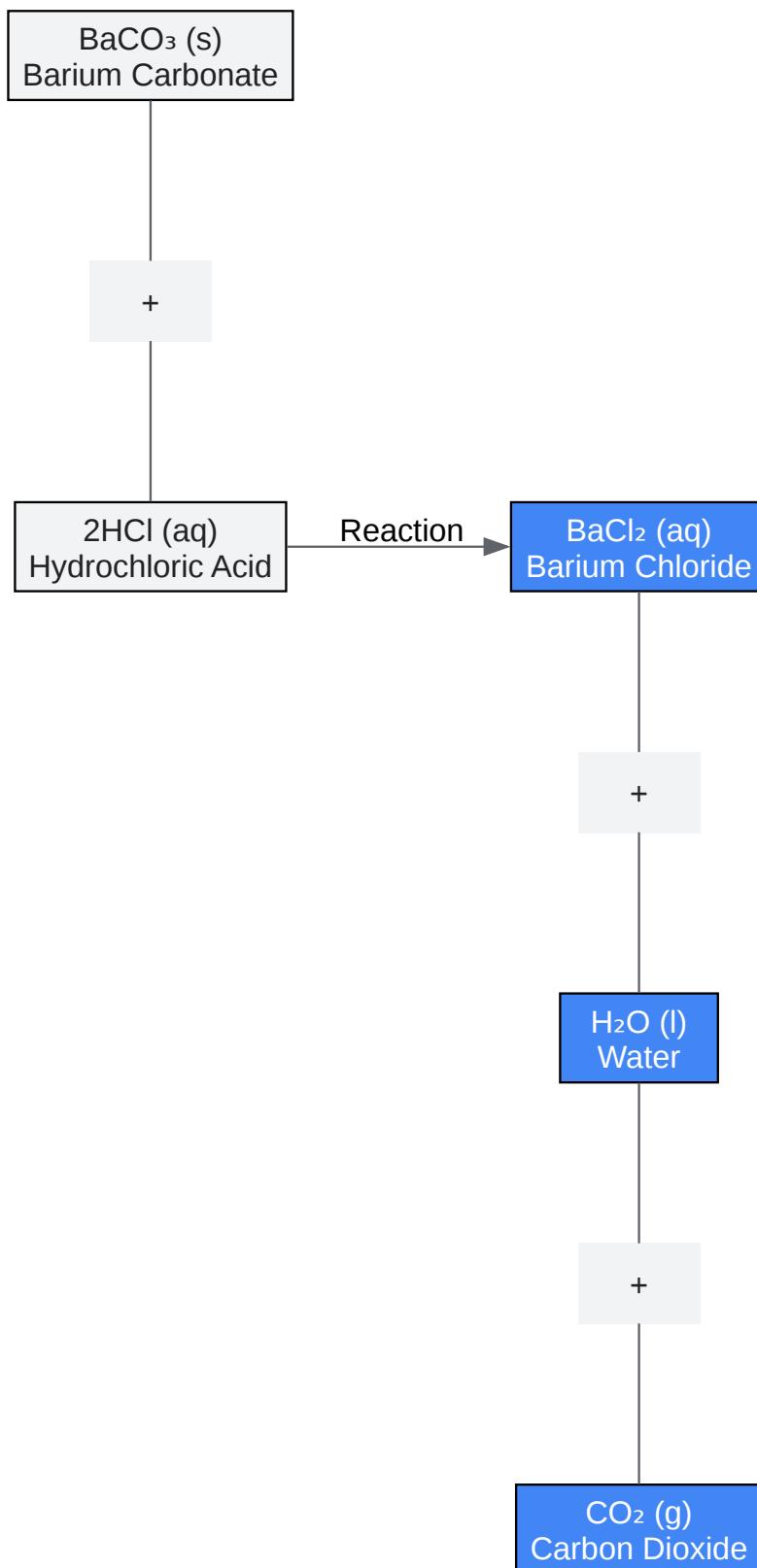
Property	Value	Source(s)
Thermal Decomposition	Begins at ~1025°C, significant at 1360-1450°C	[2][12][15]
Phase Transition (α to β)	811 °C (Orthorhombic to Trigonal)	[13]
Phase Transition (β to γ)	940 °C (Trigonal to Cubic)	[13]
Crystal System (Ambient)	Orthorhombic (Pnma space group)	[13][14]
Lattice Parameters (a, b, c)	$a = 5.3103 \text{ \AA}$, $b = 8.9122 \text{ \AA}$, $c = 6.4365 \text{ \AA}$	[13]

Key Chemical Reactions

Barium carbonate serves as a versatile precursor for other barium compounds primarily through its reaction with acids and its thermal decomposition.

Reaction with Acids

Barium carbonate reacts with acids like hydrochloric acid to form soluble barium salts, water, and carbon dioxide gas.[1][11] This reaction is a common route to synthesize various barium compounds.[2][16]

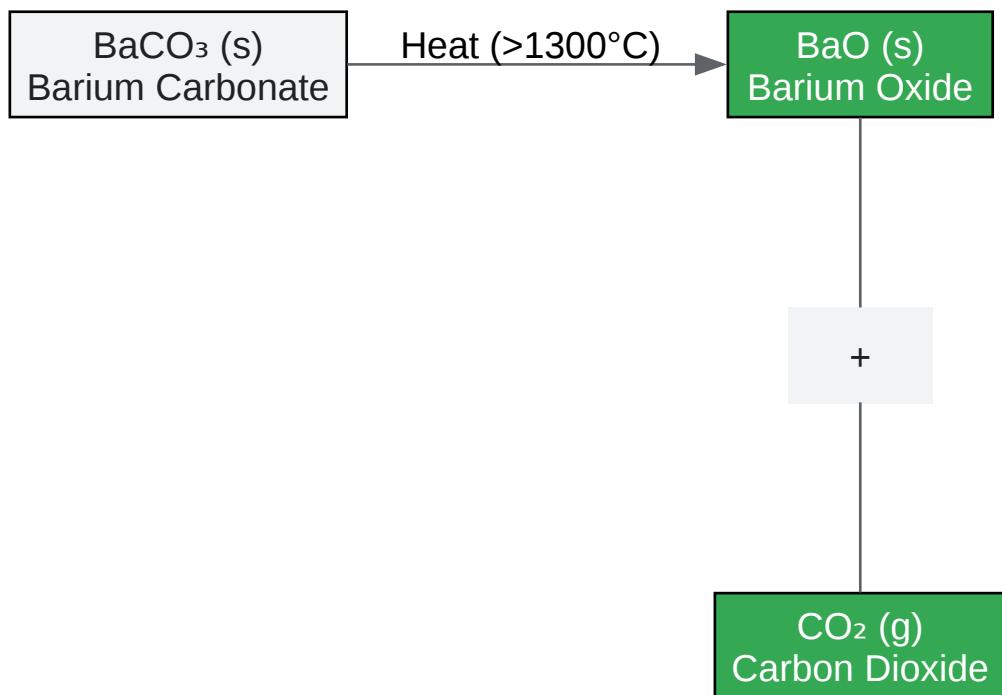


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Caption: Reaction of Barium Carbonate with Hydrochloric Acid.

Thermal Decomposition

Upon heating to high temperatures, barium carbonate decomposes into barium oxide (BaO) and carbon dioxide.[2][12] This is a primary method for producing barium oxide.[10]



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Caption: Thermal Decomposition of Barium Carbonate.

Experimental Protocols: Synthesis

Commercial production of barium carbonate is primarily achieved from barium sulfide (BaS), which is in turn produced from the mineral barite (BaSO_4). Two main methods are employed.

Carbonation Method

This is the more common industrial process for producing high-purity barium carbonate.[1][16]

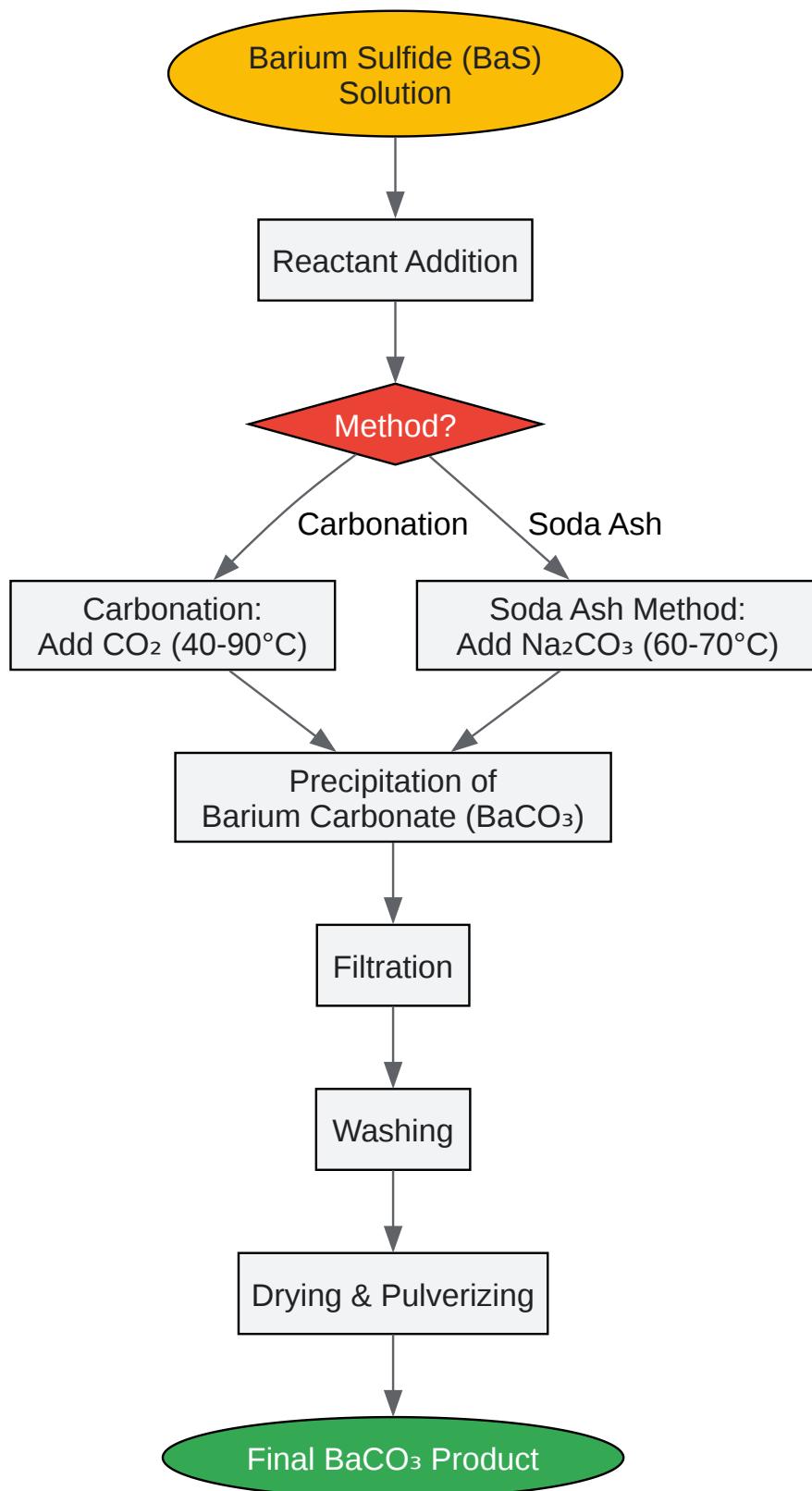
- Objective: To synthesize barium carbonate via the reaction of barium sulfide with carbon dioxide.
- Materials: Barium sulfide (BaS) solution, Carbon Dioxide (CO_2) gas, Water (H_2O).

- Procedure:
 - A solution of barium sulfide is prepared.[9]
 - Carbon dioxide gas is passed through the BaS solution at a controlled temperature of 40 to 90 °C.[1][3]
 - Barium carbonate precipitates out of the solution as a solid slurry, while hydrogen sulfide gas is released as a byproduct.[9][16] The reaction is: $\text{BaS} + \text{CO}_2 + \text{H}_2\text{O} \rightarrow \text{BaCO}_3 \downarrow + \text{H}_2\text{S} \uparrow$.[9]
 - The resulting BaCO₃ slurry undergoes filtration to separate the solid product.[16]
 - The filtered cake is washed to remove impurities.[9]
 - The purified barium carbonate is then dried (e.g., at 300°C) and pulverized to obtain the final powder product.[9]

Soda Ash Method

This method involves treating barium sulfide with sodium carbonate (soda ash).[1]

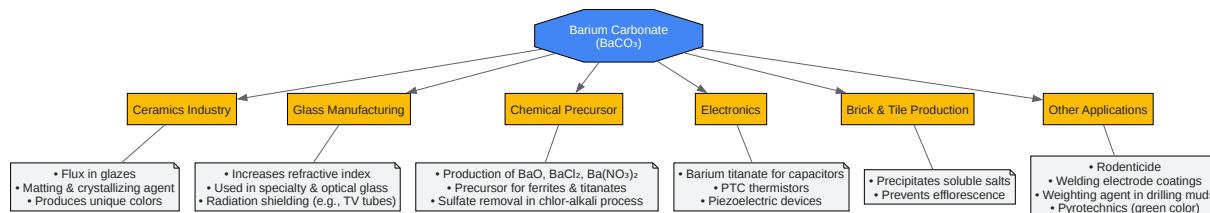
- Objective: To synthesize barium carbonate via a double displacement reaction.
- Materials: Barium sulfide (BaS), Sodium carbonate (Na₂CO₃), Water.
- Procedure:
 - An aqueous solution of barium sulfide is prepared.
 - The solution is treated with sodium carbonate at a temperature of 60 to 70 °C.[1][3]
 - A precipitation reaction occurs: $\text{BaS} + \text{Na}_2\text{CO}_3 \rightarrow \text{BaCO}_3 \downarrow + \text{Na}_2\text{S}$.
 - The precipitated barium carbonate is then filtered, washed, and dried, similar to the carbonation method.

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Caption: Commercial Production Workflow for Barium Carbonate.

Uses and Applications

Barium carbonate is a critical material in numerous industrial and research applications due to its chemical properties.



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Caption: Major Applications of Barium Carbonate.

- Ceramics Industry: It is widely used as an ingredient in ceramic glazes where it acts as a flux, a matting agent, and a crystallizing agent.^[1] It combines with coloring oxides to produce unique colors not easily achievable by other means.^{[1][9]}
- Glass Manufacturing: In specialty glass production, it increases the refractive index and brilliance.^[9] It was historically used in the glass for cathode ray television screens to block X-ray emissions.^[10]
- Chemical Precursor: Barium carbonate is a common precursor to other barium-containing compounds such as ferrites and barium titanate (BaTiO_3), which is used for manufacturing multilayer ceramic capacitors.^{[1][17]} It is also used to produce barium oxide and peroxide.^{[8][9]}

- **Brick, Tile, and Pottery:** It is added to clays to precipitate soluble salts like calcium and magnesium sulfates that cause efflorescence, an undesirable white powdery deposit on the surface of fired bricks.[1]
- **Electronics:** The compound is a key component in the production of electronic ceramics, capacitors, and PTC thermistors.[9][17]
- **Other Uses:** It is an ingredient in some rodenticides, although this use is controversial due to its toxicity.[9] It is also used in oil drilling, photography, and as a coating for welding electrodes.[9][18][19]

Safety and Handling

Barium carbonate is toxic by ingestion.[4][5] Upon ingestion, it reacts with gastric acid (HCl) to form soluble barium chloride, which is acutely poisonous.[2][18]

- **Handling:** Use personal protective equipment (PPE), including gloves, safety glasses, and respiratory protection to avoid dust inhalation.[20][21] Ensure adequate ventilation and avoid creating dust.[7][18]
- **First Aid (Ingestion):** If swallowed, rinse the mouth with water (if the person is conscious) and seek immediate medical attention.[18][20][22] A soluble sulfate solution, such as magnesium or sodium sulfate, may be administered to precipitate the barium as inert barium sulfate.[2][18]
- **Storage:** Store in a dry, well-ventilated place in a tightly closed container, away from acids. [18][23]
- **Disposal:** Should not be released into the environment.[18] To neutralize for disposal, it can be reacted with sulfuric acid to form the inert and highly insoluble barium sulfate.[2]

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